

Prosulfuron vs. Dicamba: A Comparative Guide to Broadleaf Weed Control Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prosulfuron

Cat. No.: B166686

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of two widely used herbicides, **prosulfuron** and dicamba, for the control of broadleaf weeds. The information presented is based on a comprehensive review of available experimental data to assist researchers and scientists in understanding the performance and mechanisms of these compounds.

Introduction to Prosulfuron and Dicamba

Prosulfuron is a selective, post-emergence herbicide belonging to the sulfonyleurea chemical class (WSSA Group 2).^{[1][2]} It is known for its effectiveness at low application rates for the control of a wide range of annual broadleaf weeds in crops such as maize, sorghum, and small grains.^{[1][3]}

Dicamba is a selective, systemic herbicide from the benzoic acid chemical family (WSSA Group 4) that provides pre-emergence and post-emergence control of annual and perennial broadleaf weeds.^{[4][5]} It is commonly used in agriculture for crops like corn, wheat, and in non-crop areas such as turf and pastures.^{[4][5]}

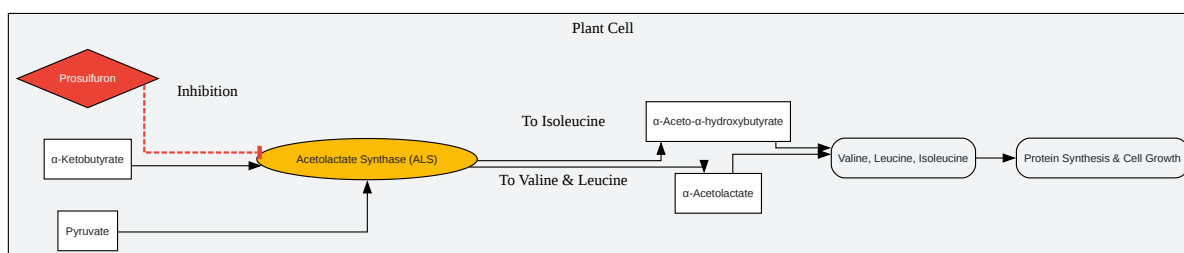
Mechanism of Action

The distinct modes of action of **prosulfuron** and dicamba are critical to their herbicidal activity and have implications for resistance management.

Prosulfuron: As an acetolactate synthase (ALS) inhibitor, **prosulfuron** targets a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine).[3] Inhibition of ALS leads to a cessation of cell division and plant growth, with visible symptoms appearing within days and complete control typically achieved in about two weeks.[3]

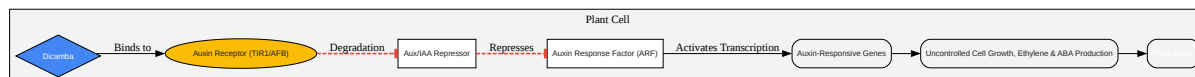
Dicamba: Dicamba functions as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).[5] It induces rapid, uncontrolled, and abnormal cell growth in susceptible broadleaf plants by disrupting several growth processes, including cell wall plasticity and nucleic acid metabolism.[6][7] This ultimately leads to the destruction of vascular tissue and plant death, with symptoms often appearing within 7 to 21 days.[5]

Below are diagrams illustrating the signaling pathways affected by each herbicide.



[Click to download full resolution via product page](#)

Figure 1. Prosulfuron's inhibition of the ALS enzyme pathway.



[Click to download full resolution via product page](#)

Figure 2. Dicamba's disruption of the synthetic auxin pathway.

Efficacy Comparison: Experimental Data

The following tables summarize quantitative data from field trials comparing the efficacy of **prosulfuron** and dicamba for the control of various broadleaf weeds. It is important to note that direct head-to-head comparisons of solo applications are limited in the reviewed literature. Much of the available data for **prosulfuron** is from studies where it is combined with dicamba.

Table 1: Efficacy of **Prosulfuron** and Dicamba on Broadleaf Weeds in Winter Wheat

Weed Species	Herbicide Treatment	Application Rate (lb a.i./A)	Control (%) - 20 DAT	Control (%) - 41 DAT	Citation
Shepherd's purse (Capsella bursa-pastoris)	Prosulfuron	0.0089	66	92	[2]
	Prosulfuron	0.0179	69	93	
	Prosulfuron + Dicamba	0.0089 + 0.093	72	96	
	Prosulfuron + Dicamba	0.0179 + 0.093	74	97	[2]
Henbit (Lamium amplexicaule)	Prosulfuron	0.0089	40	23	[2]
	Prosulfuron	0.0179	44	29	
	Prosulfuron + Dicamba	0.0089 + 0.093	46	41	
	Prosulfuron + Dicamba	0.0179 + 0.093	46	43	[2]
Dogfennel (Eupatorium capillifolium)	Prosulfuron	0.0089	61	86	[2]
	Prosulfuron	0.0179	66	90	
	Prosulfuron + Dicamba	0.0089 + 0.093	75	95	
	Prosulfuron + Dicamba	0.0179 + 0.093	79	97	[2]

DAT: Days After Treatment. Data from a study conducted in dryland winter wheat.[\[2\]](#)

Table 2: Efficacy of **Prosulfuron** + Dicamba Premix on Broadleaf Weeds in Wheat

Weed Species	Prosulfuron + Dicamba Rate (g/ha)	Weed Dry Weight Reduction (%)
Descurainia sophia	300 - 500	75 - 100
Fumaria vaillantii	300 - 500	75 - 100
Galium tricornutum	300 - 500	75 - 100
Centaurea depressa	300 - 500	85 - 93
Carduus spp.	300 - 500	85 - 93
Rapistrum rugosum	300 - 500	70 - 100
Veronica persica	300 - 500	42 - 97
Malva neglecta	300 - 500	42 - 97
Sinapis arvensis	300 - 500	42 - 97

Data from a study evaluating a **prosulfuron** + dicamba premix (Casper® WG 55%) across multiple regions.[\[3\]](#)

Table 3: Efficacy of Dicamba on Key Broadleaf Weeds in Various Studies (Not Direct Comparison)

Weed Species	Dicamba Rate (g ae/ha)	Control (%)	Days After Treatment	Citation
Palmer amaranth (Amaranthus palmeri)	1120	78	14	[8]
Waterhemp (Amaranthus tuberculatus)	1120	78	14	[8]
Velvetleaf (Abutilon theophrasti)	1120	73	14	[8]
Common lambsquarters (Chenopodium album)	533	<60	21	[9]
Henbit (Lamium amplexicaule)	280	<21	28	[6]
Purple deadnettle (Lamium purpureum)	280	<21	28	[6]

ae: acid equivalent. This table compiles data from separate studies and does not represent a direct head-to-head comparison under identical conditions.

Experimental Protocols

The following outlines a typical experimental protocol for conducting a post-emergence herbicide efficacy trial, synthesized from established guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Prosulfuron (Ref: CGA 152005) [sitem.herts.ac.uk]
- 2. agsci.oregonstate.edu [agsci.oregonstate.edu]
- 3. Study on the efficacy of prosulfuron+ dicamba (Casper® WG 55%) as compared with common broadleaf weed killers in wheat [ijws.areeo.ac.ir]
- 4. Dicamba basics | Bayer Crop Science Canada [cropscience.bayer.ca]
- 5. fbn.com [fbn.com]
- 6. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 7. 17.3 Herbicides that Mimic or Interfere with Auxin – Principles of Weed Control [ohiostate.pressbooks.pub]
- 8. researchgate.net [researchgate.net]
- 9. cotton.org [cotton.org]
- To cite this document: BenchChem. [Prosulfuron vs. Dicamba: A Comparative Guide to Broadleaf Weed Control Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166686#efficacy-comparison-of-prosulfuron-and-dicamba-for-broadleaf-weed-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com